

Aluminum monostearate chemical structure and properties

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Compound of Interest

Compound Name: Aluminum monostearate

Cat. No.: B1257688

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An In-depth Technical Guide to **Aluminum Monostearate**

Introduction

Aluminum monostearate is an organometallic compound, specifically the aluminum salt of stearic acid. It is a versatile and widely used substance in various industries, including pharmaceuticals, cosmetics, and manufacturing.^[1] In the pharmaceutical and drug development sectors, it serves as a crucial excipient, valued for its properties as a gelling agent, emulsion stabilizer, viscosity-increasing agent, and anti-caking agent.^{[2][3][4]}

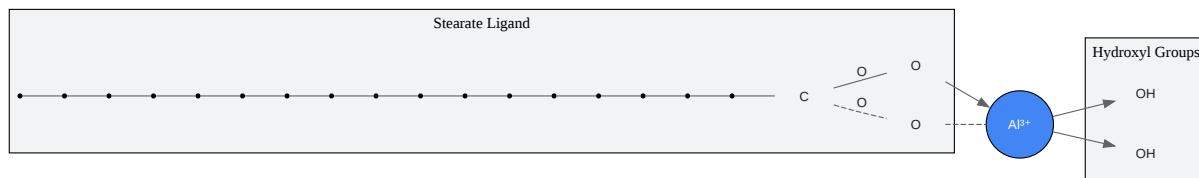
This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and analysis of **aluminum monostearate**, tailored for researchers, scientists, and professionals in drug development.

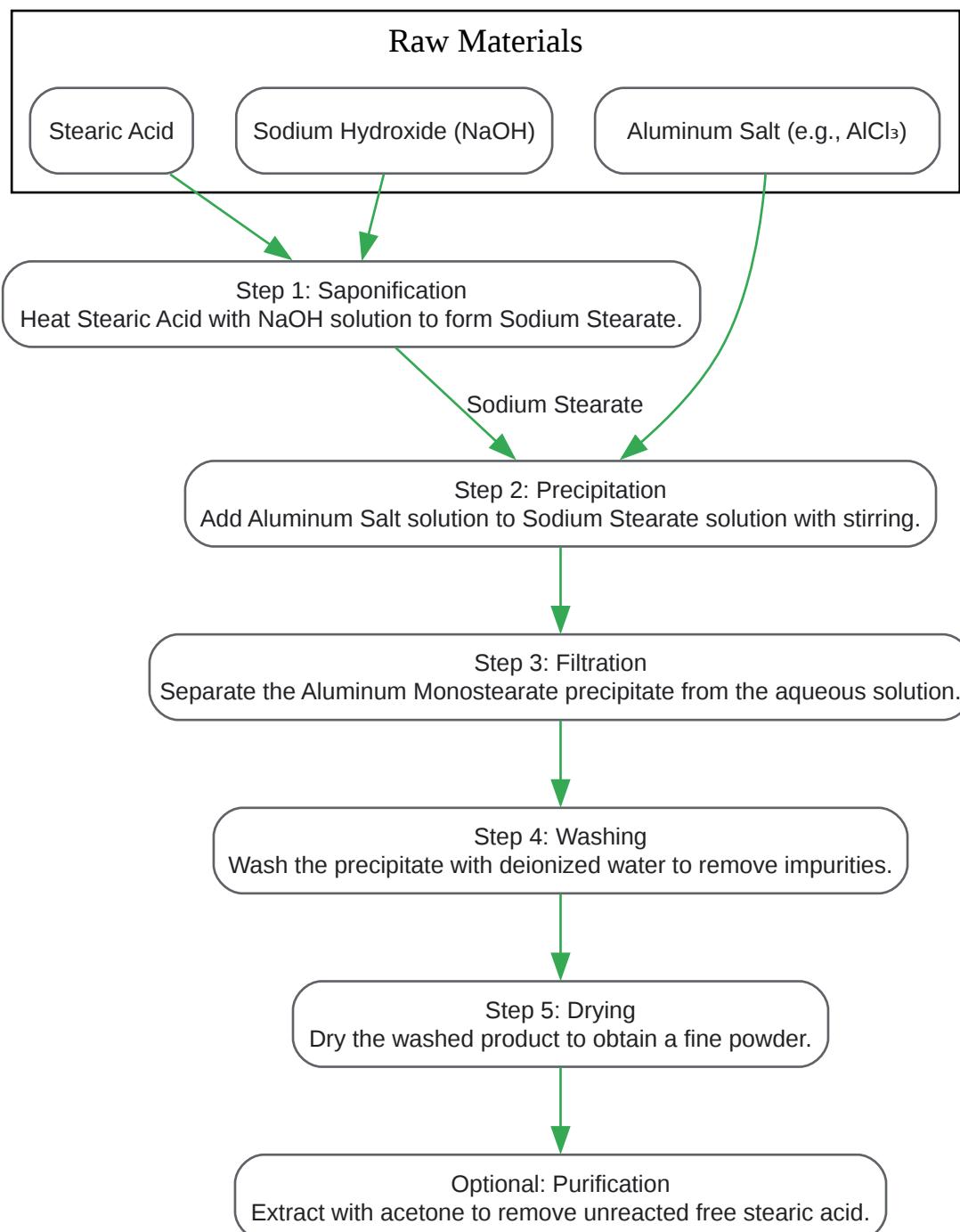
Chemical Structure and Properties

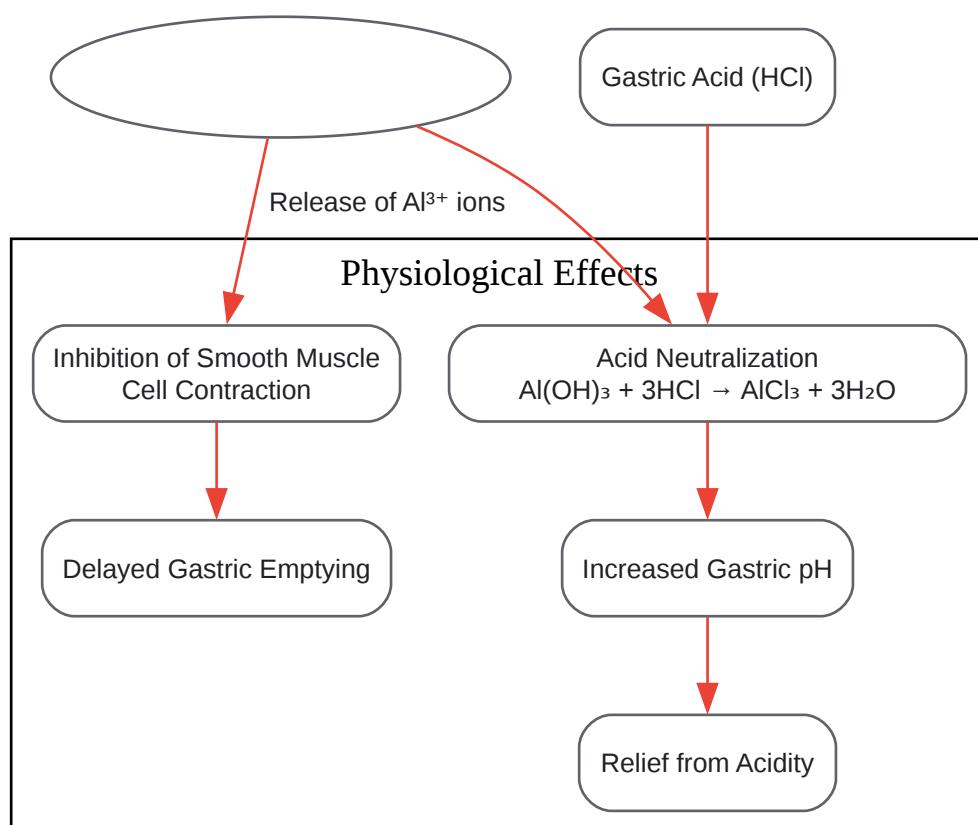
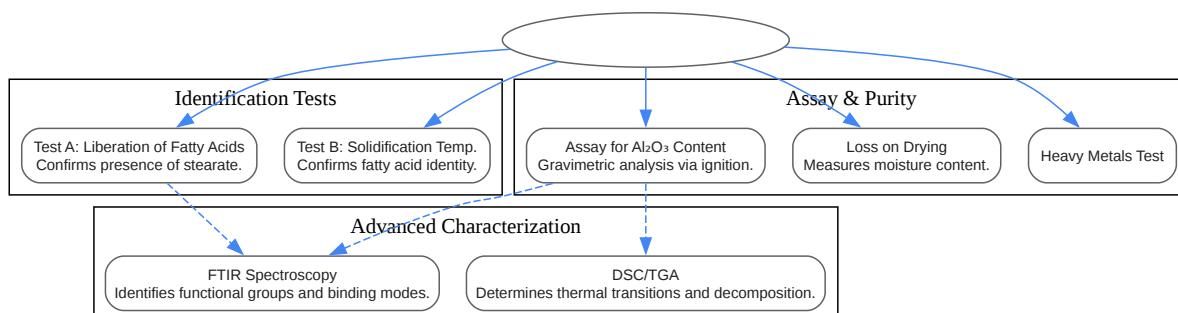
Aluminum monostearate is systematically named Dihydroxy(stearoyloxy)aluminium or Dihydroxy(octadecanoato-O-)aluminium. Its chemical formula is $\text{Al}(\text{OH})_2(\text{C}_{18}\text{H}_{35}\text{O}_2)$.^[5] The structure consists of a central aluminum atom bonded to two hydroxyl (-OH) groups and one stearate ($\text{C}_{17}\text{H}_{35}\text{COO}^-$) ligand. The long hydrocarbon tail of the stearate molecule imparts significant hydrophobic character, while the aluminum-hydroxyl portion provides a polar head.

It is important to note that commercial **aluminum monostearate** is often not a pure compound but a mixture of **aluminum monostearate**, aluminum monopalmitate, and potentially di- and

tri-stearate versions.[6][7] The United States Pharmacopeia (USP) specifies that the fatty acid fraction must contain not less than 40.0% stearic acid and that the sum of stearic and palmitic acids must be not less than 90.0%.[8]







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